

calcium hexametaphosphate chemical formula and CAS number

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Compound of Interest

Compound Name: Calcium hexametaphosphate

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An In-Depth Technical Guide to Calcium Hexametaphosphate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium hexametaphosphate is an inorganic compound with the chemical formula $\text{Ca}_3\text{P}_6\text{O}_{18}$. It is the calcium salt of hexametaphosphoric acid, a cyclic polyphosphate. It is important to distinguish **calcium hexametaphosphate** from calcium metaphosphate, a related but chemically distinct compound with the formula $\text{Ca}(\text{PO}_3)_2$. Due to the limited availability of specific research data on **calcium hexametaphosphate**, this guide also incorporates relevant information on the hexametaphosphate anion and its sodium salt to provide a broader context for its potential properties and applications.

Chemical and Physical Properties

The following table summarizes the known chemical and physical properties of **calcium hexametaphosphate**. Data for the more extensively studied sodium hexametaphosphate is included for comparison.

Property	Calcium Hexametaphosphate	Sodium Hexametaphosphate (for comparison)
Chemical Formula	$\text{Ca}_3\text{P}_6\text{O}_{18}$ [1] [2]	$\text{Na}_6\text{P}_6\text{O}_{18}$ [3] [4]
CAS Number	10102-76-8 [1] [2]	10124-56-8 [5]
Molecular Weight	594.07 g/mol [2]	611.77 g/mol [4]
Appearance	Data not available	White crystals [4]
Solubility in Water	Data not available	Soluble [4]
Melting Point	Data not available	628 °C [4]
Boiling Point	Data not available	1,500 °C [4]
Density	Data not available	2.484 g/cm ³ [4]
Synonyms	Tricalcium hexaoxocyclohexaphosphoxane-2,4,6,8,10,12-hexakis(olate) [1]	Calgon S, Graham's salt, Hexasodium metaphosphate [4]

Synthesis

Specific synthesis protocols for **calcium hexametaphosphate** (CAS 10102-76-8) are not readily available in published literature. However, a general synthesis for hexametaphosphates involves the thermal dehydration of the corresponding dihydrogen phosphate. For instance, sodium hexametaphosphate is prepared by heating monosodium orthophosphate to first generate sodium acid pyrophosphate, which is then heated at a higher temperature followed by rapid cooling.[\[4\]](#) A plausible, though not experimentally verified, route for **calcium hexametaphosphate** could involve a similar thermal condensation of calcium dihydrogen phosphate or a salt-exchange reaction between sodium hexametaphosphate and a soluble calcium salt.

Applications in Research and Drug Development

While specific applications for **calcium hexametaphosphate** are not widely documented, the properties of the hexametaphosphate anion and other calcium phosphate compounds suggest several potential uses in research and drug development.

- **Chelating and Sequestrant Agent:** Hexametaphosphates are excellent chelating agents for divalent and trivalent metal ions.[6] This property is valuable in drug formulations to prevent the degradation of active pharmaceutical ingredients (APIs) that can be catalyzed by metal ions.[6] **Calcium hexametaphosphate** is used as a sequestrant in the food industry.
- **Emulsifying and Dispersing Agent:** In pharmaceutical formulations, hexametaphosphates can act as emulsifying and dispersing agents, which is crucial for the stability of emulsions and suspensions in products like topical creams and lotions.[6]
- **Drug Delivery Systems:** Calcium phosphate-based nanomaterials are extensively researched for their potential in drug delivery due to their biocompatibility and biodegradability.[3][7] These materials can encapsulate and protect therapeutic agents, allowing for controlled and targeted release.[3][8] While not specific to the hexametaphosphate form, this highlights a significant area of research for calcium phosphate compounds.

Experimental Protocols

Detailed experimental protocols involving **calcium hexametaphosphate** are scarce. However, research on sodium hexametaphosphate (SHMP) provides a valuable framework for studying the biological effects of the hexametaphosphate anion, particularly its interaction with calcium signaling. The following protocol is adapted from a study on the induction of calcium signaling by SHMP in mouse oocytes.[1][9]

Objective: To investigate the effect of hexametaphosphate on intracellular calcium levels in mammalian cells.

Materials:

- Sodium Hexametaphosphate (SHMP)
- Deionized water

- 0.45 μm pore size filter
- Culture medium appropriate for the cell type (e.g., M16 medium for oocytes)
- Calcium-sensitive fluorescent indicator (e.g., Oregon Green 488 BAPTA-1 AM)
- Fluorescence microscope

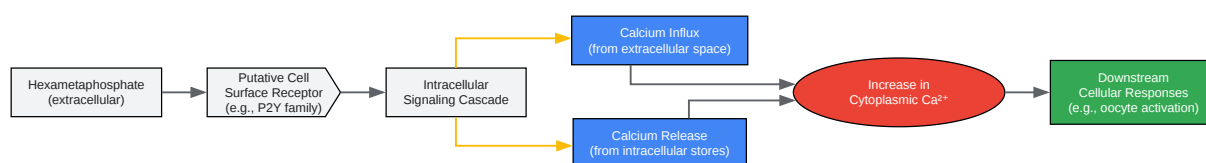
Procedure:

- Preparation of SHMP Solution: Dissolve SHMP in deionized water to a stock concentration of 10 mg/mL (approximately 16.3 mM).[\[1\]](#)
- Filter the solution using a 0.45 μm pore size filter.[\[1\]](#)
- Age the SHMP solution by storing it at room temperature for at least 2 days before use, as immediate use may not show activity.[\[1\]](#)
- Cell Culture and Loading with Calcium Indicator:
 - Culture the target cells under appropriate conditions.
 - Incubate the cells with a calcium-sensitive fluorescent indicator according to the manufacturer's instructions to allow for intracellular loading.
- SHMP Treatment and Imaging:
 - Prepare the final working concentration of SHMP (e.g., 1 mg/mL or 1.63 mM) in the cell culture medium.[\[1\]](#)
 - Replace the existing medium with the SHMP-containing medium.
 - Immediately begin time-lapse fluorescence microscopy to monitor changes in intracellular calcium concentration, indicated by changes in fluorescence intensity.[\[1\]](#)
 - Acquire images at regular intervals (e.g., every 10 minutes) for a duration of up to 2 hours.[\[1\]](#)

- Data Analysis:
 - Measure the fluorescence intensity of individual cells over time.
 - Compare the changes in fluorescence in SHMP-treated cells to untreated control cells to determine the effect of hexametaphosphate on intracellular calcium levels.

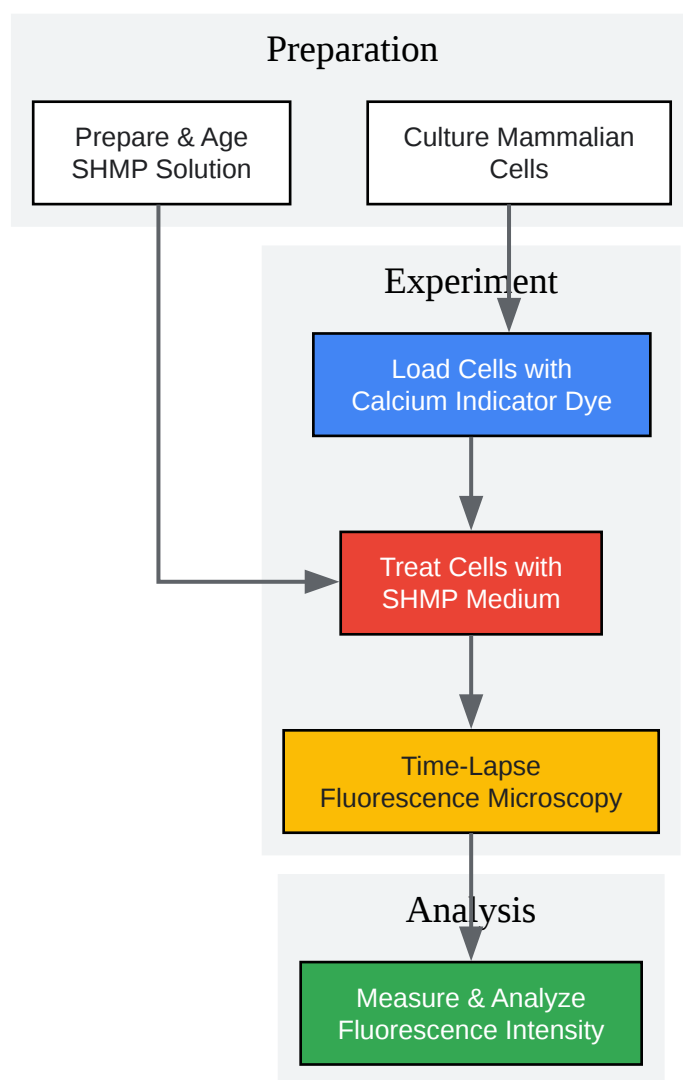
Signaling Pathways and Logical Relationships

Recent studies suggest that sodium hexametaphosphate can act as an inducer of calcium signaling in mammalian cells, such as mouse oocytes.[1][9] The exact mechanism is still under investigation, but it is hypothesized to involve interactions with cell surface receptors that lead to an influx of extracellular calcium or release from intracellular stores.



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Caption: Proposed pathway for hexametaphosphate-induced calcium signaling.



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Caption: Experimental workflow for studying hexametaphosphate's effect on calcium.

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